

Physical Properties of 2,4-Dimethyl-1,3-dioxolane: A Technical Overview

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Compound of Interest

Compound Name: 2,4-Dimethyl-1,3-dioxolane

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This technical guide provides an in-depth analysis of the key physical properties of **2,4-Dimethyl-1,3-dioxolane**, a heterocyclic organic compound of interest to researchers and professionals in drug development and chemical synthesis. This document summarizes empirical data for its boiling point and density, outlines detailed experimental protocols for their determination, and presents a logical visualization of the compound's property relationships.

Core Physical Properties

2,4-Dimethyl-1,3-dioxolane is a colorless liquid with a characteristic fruity, dairy-like aroma.^[1] It exists as a mixture of cis- and trans-isomers. The physical properties of this compound are crucial for its application and handling in a laboratory setting.

Data Presentation

The quantitative physical properties of **2,4-Dimethyl-1,3-dioxolane** are summarized in the table below for clear reference.

Physical Property	Value	Notes
Boiling Point	91 °C	For a mixture of cis- and trans-isomers.
Density	0.921–0.928 g/cm ³	At 20°C.[1]
Molecular Formula	C ₅ H ₁₀ O ₂	-
Molecular Weight	102.13 g/mol	-
Solubility	Slightly soluble in water.	-

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized methodologies for measuring the boiling point and density of liquid compounds like **2,4-Dimethyl-1,3-dioxolane**.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for determining the boiling point of small liquid samples is the capillary method.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Clamps and stand

Procedure:

- A small volume of the liquid sample (a few milliliters) is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is then gently heated. As the temperature rises, the air trapped in the capillary tube will be expelled, and a stream of bubbles will be observed emerging from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heating is then discontinued, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn up into the capillary tube. This is the point where the vapor pressure of the liquid equals the external pressure.

Density Determination (Pycnometer or Graduated Cylinder Method)

Density is a measure of a substance's mass per unit volume. For liquids, this can be accurately determined using a pycnometer or more simply with a graduated cylinder and a balance.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance

Procedure:

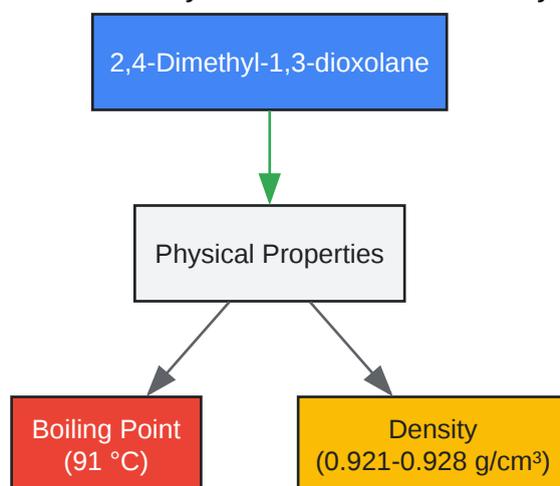
- The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance.
- A known volume of the liquid sample is carefully added to the graduated cylinder. The volume should be read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is then reweighed to determine the total mass.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the total mass.

- The density is then calculated using the formula: $\text{Density} = \text{Mass of the liquid} / \text{Volume of the liquid}$
- For improved accuracy, the measurement should be repeated multiple times, and the average density calculated.

Logical Relationships

The following diagram illustrates the relationship between the chemical compound and its fundamental physical properties.

Relationship of 2,4-Dimethyl-1,3-dioxolane to its Physical Properties



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Core properties of **2,4-Dimethyl-1,3-dioxolane**.

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References

- 1. echemi.com [echemi.com]
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